

Application Notes and Protocols for NVP-TAE684

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Compound of Interest

Compound Name: NVP-TAE 684

CAS No.: 761439-42-3

Cat. No.: B1683934

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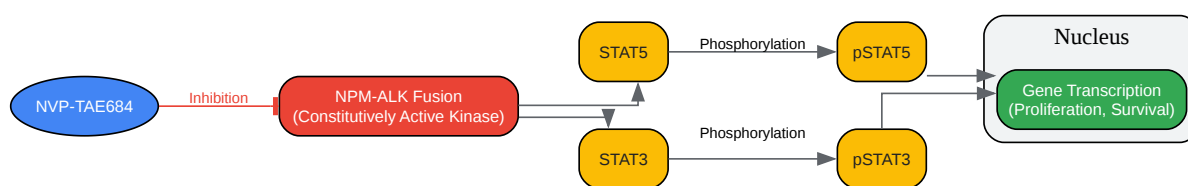
Introduction

NVP-TAE684 is a potent and highly selective small-molecule inhibitor of Anaplastic Lymphoma Kinase (ALK).^{[1][2][3][4]} It is a critical tool for studying the role of ALK in normal physiology and in the pathology of various cancers, particularly anaplastic large-cell lymphoma (ALCL) and non-small cell lung cancer (NSCLC) harboring ALK gene rearrangements.^{[4][5]} NVP-TAE684 exerts its therapeutic effects by blocking the constitutive activation of the NPM-ALK fusion protein, a key oncogenic driver in ALCL.^{[4][5]} This leads to the inhibition of downstream signaling pathways, resulting in cell cycle arrest and apoptosis in ALK-dependent tumor cells.^{[1][4][5]}

Mechanism of Action: Inhibition of the NPM-ALK Signaling Pathway

In many ALK-positive cancers, a chromosomal translocation results in the fusion of the ALK gene with another gene, most commonly Nucleophosmin (NPM). This creates the oncogenic

NPM-ALK fusion protein, which possesses constitutive kinase activity. This unregulated activity drives several downstream signaling cascades, including the STAT3 and STAT5 pathways, promoting cell proliferation and survival.[4][5] NVP-TAE684 selectively binds to the ATP-binding pocket of the ALK kinase domain, inhibiting its autophosphorylation and the subsequent activation of its downstream effectors.[5]



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Caption: NVP-TAE684 inhibits the NPM-ALK signaling pathway.

Quantitative Data Summary

The following table summarizes key quantitative data for NVP-TAE684.

Parameter	Solvent / Cell Line	Value	Reference(s)
Solubility	DMSO	3 - 30 mg/mL (4.88 - 48.84 mM)	[6]
DMSO (with gentle warming)	≥ 61.4 mg/mL	[7]	
DMSO (with sonication)	7.69 mg/mL (12.52 mM)	[1]	
Ethanol (with sonication)	≥ 33.73 mg/mL	[7]	
Water	Insoluble	[6]	
Ethanol	Insoluble	[6]	
IC ₅₀	ALK (in ALCL cell lines)	2 - 10 nM	[1] [4] [6]
Ba/F3 NPM-ALK cells	3 nM	[1]	
InsR (recombinant enzyme)	~10 - 20 nM	[5]	
LRRK2	7.8 nM	[7]	

Experimental Protocols

4.1. Materials

- NVP-TAE684 powder
- Dimethyl sulfoxide (DMSO), anhydrous/hygroscopic
- Phosphate-buffered saline (PBS), sterile
- Cell culture medium (e.g., RPMI-1640, DMEM)
- Polyethylene glycol 300 (PEG300)

- Tween-80
- 1-methyl-2-pyrrolidinone
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath (optional)

4.2. Preparation of Stock Solutions for In Vitro Experiments

This protocol describes the preparation of a 10 mM stock solution in DMSO.

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh the desired amount of NVP-TAE684 powder. The molecular weight of NVP-TAE684 is 614.2 g/mol .
- Dissolution:
 - Add the appropriate volume of fresh, anhydrous DMSO to the powder to achieve a 10 mM concentration. It is crucial to use fresh DMSO as absorbed moisture can reduce solubility. [\[6\]](#)
 - For example, to prepare 1 mL of a 10 mM stock solution, dissolve 6.14 mg of NVP-TAE684 in 1 mL of DMSO.
- Aiding Dissolution: If the compound does not dissolve completely, the following methods can be used:
 - Vortexing: Vortex the solution for several minutes.
 - Sonication: Place the tube in an ultrasonic bath for short intervals. [\[1\]](#)[\[7\]](#)

- Warming: Gently warm the solution in a 37°C water bath for 10-15 minutes.[\[7\]](#)
- Sterilization (Optional): If required, filter-sterilize the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[6\]](#) Store aliquots at -20°C for up to one month or at -80°C for up to one year.[\[6\]](#)

4.3. Preparation of Working Solutions for In Vitro Cell-Based Assays

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Dilution: Serially dilute the stock solution with sterile cell culture medium to achieve the desired final concentrations for your experiment.
 - Note: The final concentration of DMSO in the cell culture should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control wells receive the same final concentration of DMSO as the experimental wells.

Caption: Workflow for preparing NVP-TAE684 for in vitro use.

4.4. Preparation of Formulations for In Vivo Animal Studies

NVP-TAE684 is poorly soluble in aqueous solutions, requiring a co-solvent system for in vivo administration. Below are two reported formulations for oral gavage in mice. It is recommended to prepare these formulations fresh on the day of use.[\[1\]](#)

Formulation 1: DMSO/PEG300/Tween-80/Water[\[1\]](#)

This formulation results in a clear solution. The following steps are for preparing 1 mL of dosing solution.

- Prepare a 10 mg/mL stock of NVP-TAE684 in DMSO.
- In a sterile tube, add 400 µL of PEG300.

- Add 100 μ L of the 10 mg/mL NVP-TAE684/DMSO stock to the PEG300 and mix thoroughly until the solution is clear.
- Add 50 μ L of Tween-80 and mix until clear.
- Add 450 μ L of sterile water or saline to bring the final volume to 1 mL. Mix thoroughly.

Formulation 2: 1-methyl-2-pyrrolidinone/PEG300[5]

This formulation was used for pharmacokinetic studies.

- Prepare a solution consisting of 10% 1-methyl-2-pyrrolidinone and 90% PEG 300.
- Dissolve the NVP-TAE684 directly in this co-solvent mixture to the desired final concentration (e.g., for a 20 mg/kg dose).

Stability and Storage

- Powder: Store at -20°C for up to 3 years.[6]
- Stock Solutions (in DMSO):
 - Store at -20°C for up to 1 month.[6]
 - Store at -80°C for up to 1 year.[6]
- General Handling: Avoid repeated freeze-thaw cycles of stock solutions.[6] Hygroscopic DMSO can significantly decrease the solubility of NVP-TAE684; always use fresh, anhydrous DMSO for preparing stock solutions.[1][6]

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